

An In-depth Technical Guide to Diphenyl-p-tolylphosphine: Chemical Properties and Applications

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Compound of Interest

Compound Name: *Diphenyl-p-tolylphosphine*

Cat. No.: *B086748*

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Abstract

Diphenyl-p-tolylphosphine is a triarylphosphine compound that serves as a crucial ancillary ligand in organometallic chemistry and homogeneous catalysis. Its unique electronic and steric properties, derived from the presence of two phenyl groups and one electron-donating p-tolyl group, make it an effective component in catalytic systems for a variety of cross-coupling reactions. These reactions are fundamental to the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of the chemical properties, spectroscopic data, and key applications of **diphenyl-p-tolylphosphine**, complete with detailed experimental protocols and logical diagrams to support research and development efforts.

Core Chemical Properties

Diphenyl-p-tolylphosphine is a white crystalline solid at room temperature. Its core chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	1031-93-2	[1][2]
Molecular Formula	C ₁₉ H ₁₇ P	[1]
Molecular Weight	276.31 g/mol	[2]
Appearance	White powder or crystals	
Melting Point	66-68 °C	
Boiling Point	250 °C @ 14 Torr	
Solubility	Soluble in many organic solvents like ethanol, acetone, and chloroform. Low solubility in water.	[3]
IUPAC Name	(4-Methylphenyl)diphenylphosphine	[1]
Synonyms	Diphenyl-4-methylphenylphosphine, p-Tolyl diphenylphosphine	[1]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of **diphenyl-p-tolylphosphine**.

- ¹H NMR:** The proton NMR spectrum is expected to show complex multiplets in the aromatic region (approximately 7.0-8.0 ppm) corresponding to the protons of the phenyl and tolyl groups, and a characteristic singlet for the methyl protons of the tolyl group at around 2.4 ppm.[4]
- ¹³C NMR:** The carbon-13 NMR spectrum will display distinct signals for the aromatic carbons, with the methyl carbon of the tolyl group appearing at a characteristic upfield shift.

- Mass Spectrometry (MS): The electron ionization mass spectrum shows a molecular ion peak corresponding to its molecular weight.[3]
- Infrared (IR) Spectroscopy: The IR spectrum exhibits characteristic absorption bands for C-H stretching of the aromatic and methyl groups, as well as P-C stretching vibrations.[1]

Applications in Homogeneous Catalysis

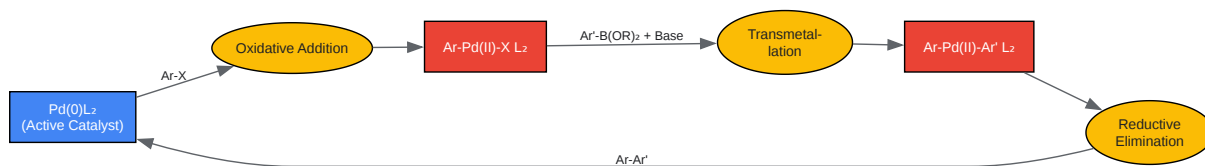
Diphenyl-p-tolylphosphine is most prominently used as a ligand in palladium-catalyzed cross-coupling reactions. These reactions are indispensable tools in synthetic organic chemistry, particularly for the formation of carbon-carbon and carbon-heteroatom bonds. The electronic and steric profile of the phosphine ligand is a determining factor in the catalyst's stability, solubility, and reactivity. The p-tolyl group in **diphenyl-p-tolylphosphine** provides a subtle yet significant electronic modification compared to the more common triphenylphosphine, which can enhance catalytic activity in certain reactions.

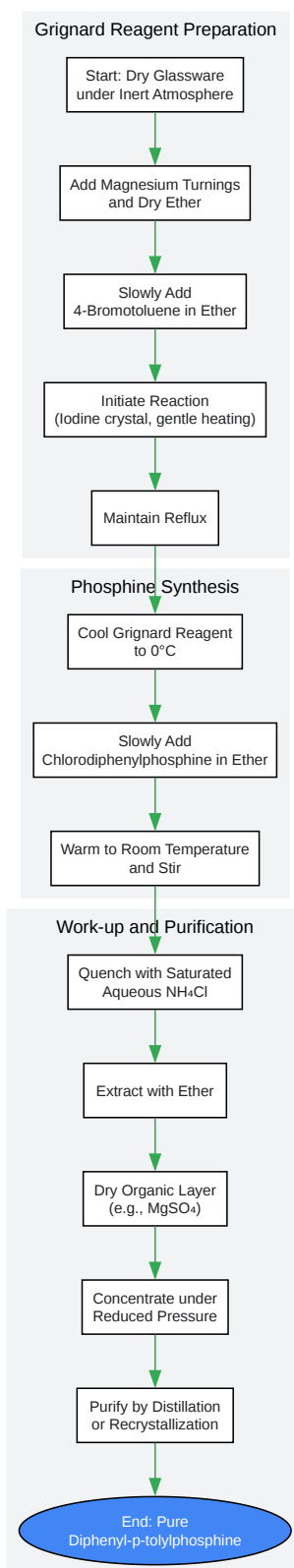
Key reactions where **diphenyl-p-tolylphosphine** and similar ligands are employed include:

- Suzuki-Miyaura Coupling
- Heck Reaction
- Buchwald-Hartwig Amination
- Sonogashira Coupling
- Negishi Coupling
- Stille Coupling

Role in the Suzuki-Miyaura Catalytic Cycle

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis for the formation of C-C bonds. The phosphine ligand plays a critical role in several steps of the catalytic cycle. The diagram below illustrates the generally accepted mechanism and the points at which the ligand influences the reaction.





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